

Application Notes and Protocols: Immunofluorescence for γ H2AX Foci with ATR PROTACs

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Compound of Interest

Compound Name: *Atr-IN-30*

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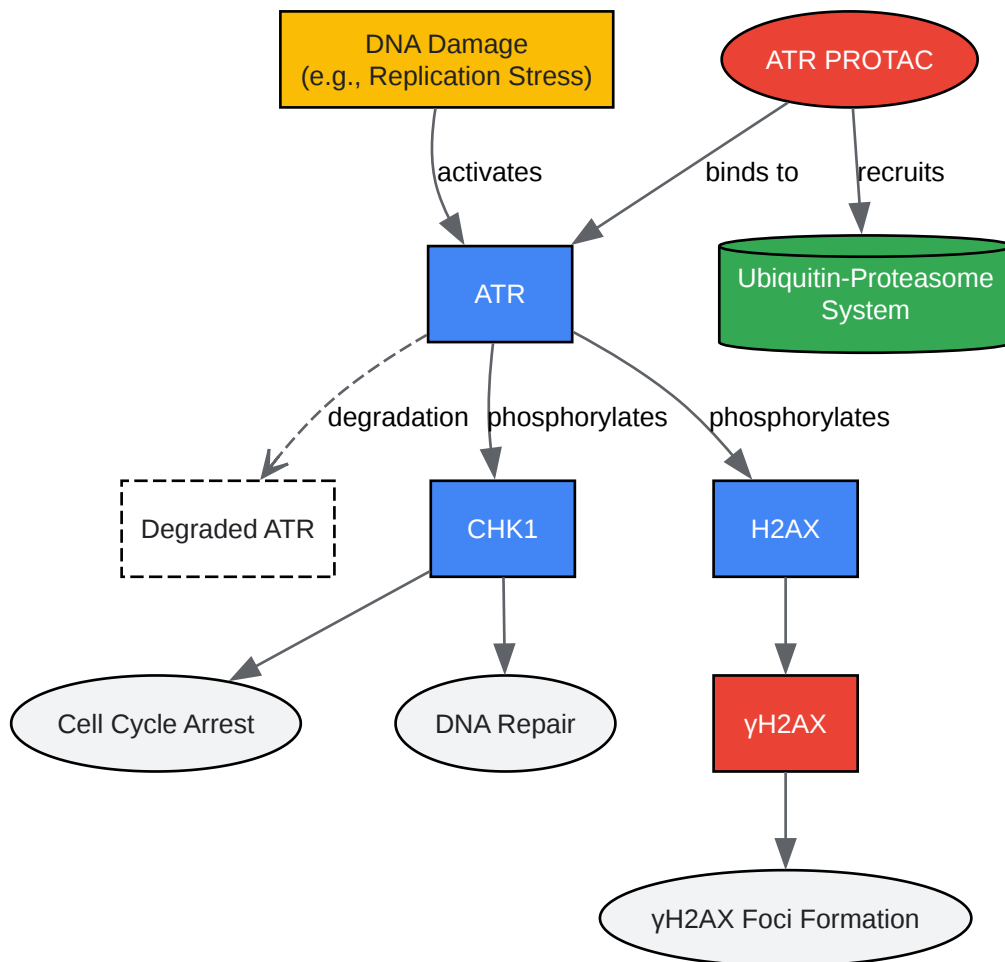
Introduction

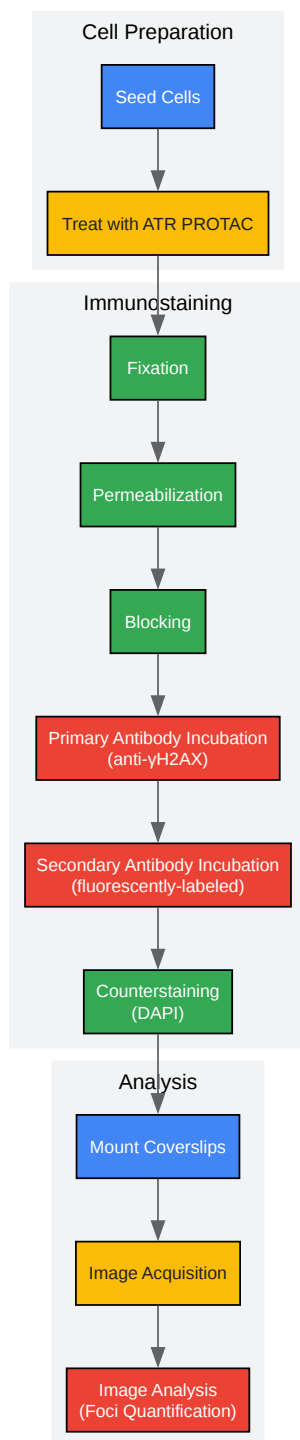
The phosphorylation of the histone variant H2AX on serine 139, termed γ H2AX, is a rapid and sensitive molecular marker for DNA double-strand breaks (DSBs).[1][2] The formation of discrete nuclear foci containing γ H2AX is a critical event in the DNA Damage Response (DDR), recruiting a cascade of repair proteins to the site of damage. Ataxia Telangiectasia and Rad3-related (ATR) kinase is a principal regulator of the DDR, primarily activated by single-stranded DNA (ssDNA) regions that form at stalled replication forks or during the processing of other DNA lesions.[3]

Proteolysis-targeting chimeras (PROTACs) are a novel therapeutic modality designed to hijack the cell's ubiquitin-proteasome system to induce the degradation of a target protein.[4][5] ATR PROTACs, therefore, offer a powerful approach to eliminate ATR protein, disrupt the DDR, and potentially sensitize cancer cells to DNA-damaging agents. This application note provides a detailed protocol for the immunofluorescence staining of γ H2AX foci in cultured cells to assess the pharmacodynamic effects of ATR PROTACs.

ATR Signaling Pathway and γ H2AX Formation

ATR is a key kinase in the DDR pathway, activated by replication stress. Once activated, ATR phosphorylates a multitude of substrates, including CHK1, which in turn orchestrates cell cycle arrest, stabilization of replication forks, and DNA repair. ATR can also contribute to the phosphorylation of H2AX, leading to the formation of γ H2AX foci, which serve as platforms for the assembly of DNA repair machinery.

ATR Signaling Pathway Leading to γ H2AX Foci Formation

Immunofluorescence Workflow for γ H2AX Foci Detection[Click to download full resolution via product page](#)

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